3-Chloro-4,5-difluorophenol: A Technical Safety & Handling Monograph

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Compound of Interest	
Compound Name:	*3-Chloro-4,5-difluorophenol*
CAS No.:	*1261472-63-2*
Cat. No.:	*B1456452*

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Executive Summary

3-Chloro-4,5-difluorophenol (CAS: 1261472-63-2) is a specialized halogenated aromatic intermediate used primarily in the synthesis of agrochemicals and pharmaceutical candidates.[1][2] Its unique substitution pattern—featuring both chlorine and fluorine atoms—imparts distinct electronic properties that enhance metabolic stability in drug scaffolds but also significantly increase its acidity and lipophilicity compared to phenol.

This guide moves beyond standard Safety Data Sheet (SDS) parameters to provide a mechanistic understanding of the compound's hazards, stability, and handling requirements. It is designed for researchers who require actionable intelligence for risk assessment and experimental design.

Part 1: Chemical Identity & Physicochemical Profiling

The physicochemical profile of **3-Chloro-4,5-difluorophenol** is dominated by the electron-withdrawing nature of its three halogen substituents. These atoms pull electron density away

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from the aromatic ring (inductive effect,

), significantly increasing the acidity of the phenolic hydroxyl group.

Key Data Summary

Parameter	Value	Technical Context
CAS Number	1261472-63-2	Unique identifier for the specific isomer.
Formula		Molecular Weight: 164.54 g/mol .[3]
Physical State	Solid (Low Melting)	Often appears as a white to off-white crystalline solid.
Storage	2–8°C, Inert Atmosphere	Hygroscopic and potentially sensitive to oxidation.
Predicted pKa	~6.8 – 7.2	Significantly more acidic than phenol (pKa 9.95).
Predicted logP	~2.4	Moderate lipophilicity facilitates membrane permeability.

Scientific Insight: The acidity (pKa < 7.5) implies that at physiological pH (7.4), a significant fraction of this compound exists as the phenolate anion. However, in the acidic environment of the skin mantle (pH ~5.5), it remains protonated and lipophilic, allowing rapid dermal absorption.

Part 2: Mechanistic Toxicology & Hazard Identification

Unlike simple irritants, polyhalogenated phenols act as protoplasmic poisons. The toxicity is driven by two primary mechanisms:

- Protein Denaturation (Corrosion): The compound reacts non-specifically with amino acids in keratin and collagen, causing immediate coagulation necrosis. This damage can penetrate

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deep into tissues before pain is felt, as the nerve endings are often destroyed simultaneously.

- Uncoupling of Oxidative Phosphorylation (Systemic Toxicity): Once absorbed, the lipophilic protonated form crosses the mitochondrial inner membrane. It releases a proton in the alkaline matrix, dissipating the proton gradient (

) required for ATP synthesis. This leads to metabolic acidosis and hyperthermia.

GHS Hazard Classification[4]

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed.
Acute Toxicity (Dermal)	Category 4	H312: Harmful in contact with skin.
Skin Corrosion	Category 1B	H314: Causes severe skin burns and eye damage.
Eye Damage	Category 1	H318: Causes serious eye damage.
STOT - SE	Category 3	H335: May cause respiratory irritation.

Part 3: Safe Handling & Experimental Protocols

PPE Decision Logic

The following decision tree illustrates the required Personal Protective Equipment (PPE) based on the quantity and state of the material handled.

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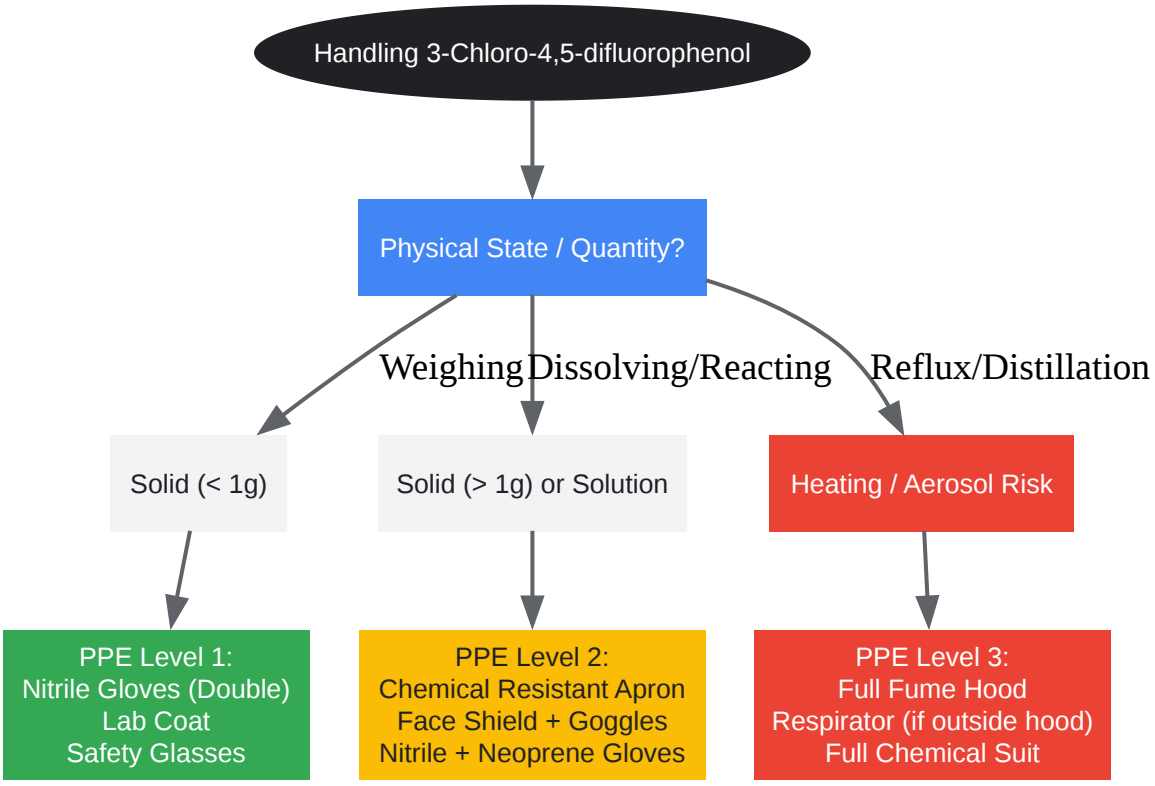

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Figure 1: Risk-based PPE selection logic. Note that "Level 2" is the baseline for most synthetic workflows.

Protocol: Handling & Weighing

Objective: Prevent inhalation of dust and dermal contact during transfer.

- Preparation: Ensure the balance is located inside a chemical fume hood or a ventilated enclosure.
- Static Control: Use an anti-static gun if the solid is fluffy or static-prone (common with fluorinated aromatics).
- Transfer: Use a disposable spatula. Do not reuse spatulas to prevent cross-contamination.
- Dissolution: Add solvent to the solid slowly. Exothermic dissolution is possible due to hydrogen bonding; cooling may be required for large scales (>10g).

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Part 4: Emergency Response

Standard water rinsing is often insufficient for phenol burns due to the compound's lipophilicity. Polyethylene Glycol (PEG) 300 or 400 is the gold standard for decontamination because it solubilizes the phenol and removes it from the skin more effectively than water.

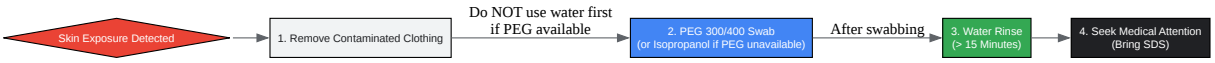

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Figure 2: Emergency response workflow emphasizing the use of PEG for phenol decontamination.

Part 5: Synthesis & Application Context[5][6][7]

Synthesis Pathway

The most reliable industrial route involves the diazotization of the corresponding aniline, followed by hydrolysis. This method avoids the use of highly unstable benzyne intermediates.



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Figure 3: Common synthetic route via diazonium hydrolysis. Note the gas evolution hazard in Step 2.

Application in Drug Discovery

In medicinal chemistry, **3-Chloro-4,5-difluorophenol** acts as a bioisostere for other phenolic moieties. The fluorine atoms block metabolic "soft spots" (sites prone to CYP450 oxidation), extending the half-life of the drug candidate. The chlorine atom provides a handle for further functionalization (e.g., via Buchwald-Hartwig coupling) or occupies a hydrophobic pocket in the target protein.

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- To cite this document: BenchChem. [3-Chloro-4,5-difluorophenol: A Technical Safety & Handling Monograph]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1456452/docs#3-chloro-4-5-difluorophenol-a-technical-safety-handling-monograph]

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